

Flufenacet Oxalate: Chemical Property Overview

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Flufenacet oxalate

CAS No.: 201668-31-7

Cat. No.: S650731

Get Quote

The table below summarizes key data for the analytical standard of **Flufenacet oxalate**, which can inform your experimental setup.

Property	Details
CAS RN	201668-31-7 [1] [2]
IUPAC Name	(4-fluorophenyl)(propan-2-yl)aminoacetic acid [1]
Molecular Formula	C ₁₁ H ₁₂ FNO ₃ [1]
Molecular Mass	225.2 g/mol [1]
Canonical SMILES	CC(C)N(C1=CC=C(C=C1)F)C(=O)C(=O)O [1]
InChI Key	FFKNXXCOXIZLJD-UHFFFAOYSA-N [1]
Analytical Techniques	HPLC: Suitable; GC: Suitable [2]

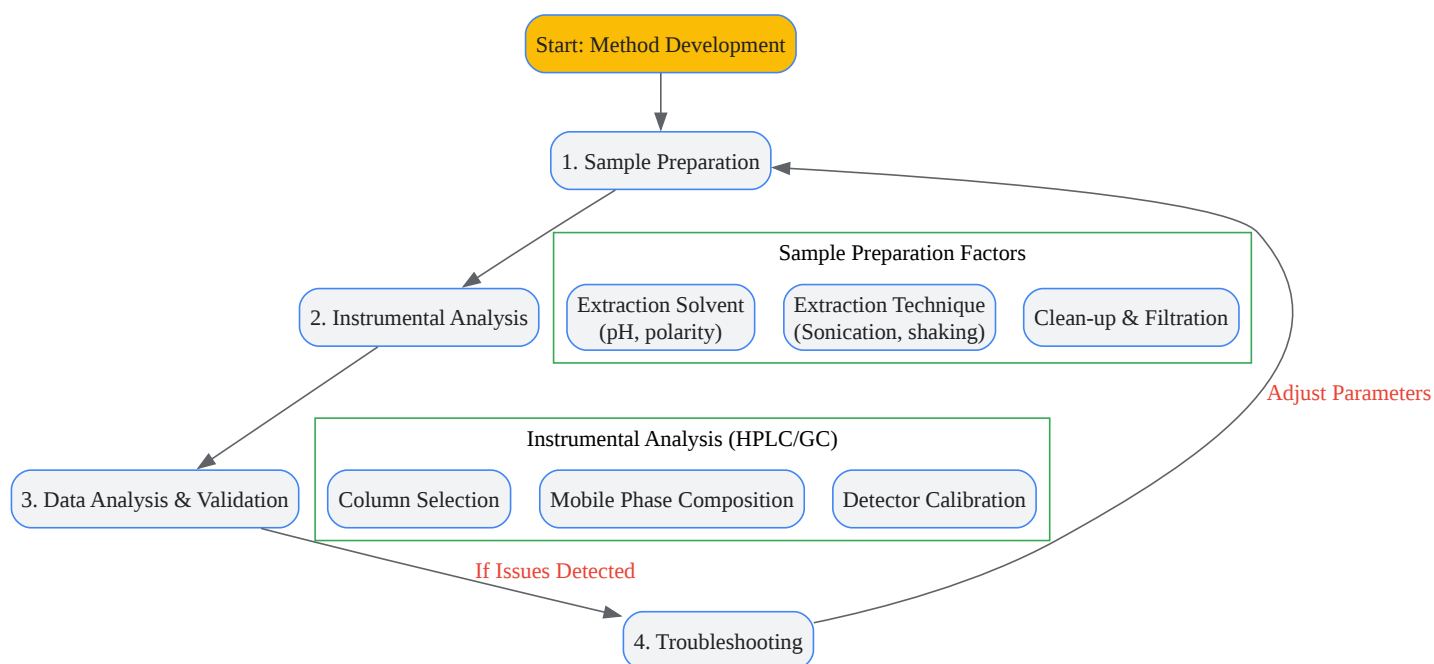
| **Hazard & Safety** | **Signal Word:** Danger [2] **Hazard Class:** Acute Tox. 3 (Oral), Skin Sens. 1 [2]
Personal Protection: N95 dust mask, eyeshields, faceshields, gloves [2] |

Experimental Design and Troubleshooting Guidance

While direct protocols are unavailable, here is a methodological approach and common troubleshooting points based on standard laboratory practices for handling such compounds.

Suggested Workflow for Method Development

Since **Flufenacet oxalate** is an analytical standard, your experiments likely focus on its detection and quantification in various matrices. The following workflow outlines a systematic approach for developing and troubleshooting your analytical method.



[Click to download full resolution via product page](#)

Frequently Asked Questions (FAQs)

Q1: What is Flufenacet oxalate and what is its relation to Flufenacet? A1: Flufenacet oxalate is a major **metabolite** or **transformation product** of the herbicide **Flufenacet** formed in soil [1]. It has a different chemical structure ($C_{11}H_{12}FNO_3$) and a lower molecular mass (225.2 g/mol) compared to the parent compound Flufenacet ($C_{14}H_{13}F_4N_3O_2S$, 363.34 g/mol) [1] [3].

Q2: What are the primary safety concerns when handling Flufenacet oxalate? A2: The safety data sheet indicates it is an **acute oral toxin** (Category 3) and a **skin sensitizer** (Category 1) [2]. Always consult the product's Certificate of Analysis (CoA) and refer to the supplier's Safety Data Sheet (SDS) for the most detailed and up-to-date handling and disposal instructions.

Q3: The recovery of my target analyte is low. What should I investigate? A3: Focus on the sample preparation stage from the workflow above. The **extraction solvent's pH** is often a critical but unexplored parameter. Experiment with buffering your solvent to different pH levels to find the optimum for your specific sample matrix, as the compound's solubility and stability can be highly pH-dependent.

Q4: I am getting poor chromatographic separation. What parameters can I adjust? A4: Refer to the instrumental analysis stage in the workflow. Key parameters to optimize include:

- **Mobile Phase:** Adjust the pH and buffer strength. A small amount of acid or modifier can often improve peak shape.
- **Column:** Switch to a column with different stationary phase chemistry (e.g., C8 vs. C18).
- **Temperature and Flow Rate:** Fine-tuning the column temperature and mobile phase flow rate can enhance resolution.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. (Ref: AE 0841913) Flufenacet oxalate [sitem.herts.ac.uk]
2. OA PESTANAL , analytical standard 201668-31-7 Flufenacet [sigmaaldrich.com]

3. (Ref: FOE 5043) Flufenacet [sitem.herts.ac.uk]

To cite this document: Smolecule. [Flufenacet Oxalate: Chemical Property Overview]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b650731#optimizing-extraction-ph-flufenacet-oxalate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com